

Brepocitinib clearance variability body weight adjustment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Brepocitinib

CAS No.: 1883299-62-4

Cat. No.: S539196

[Get Quote](#)

Factors Influencing Brepocitinib Clearance

The following table summarizes key intrinsic and extrinsic factors that cause variability in **brepocitinib** clearance, as identified in population pharmacokinetic analyses.

Factor	Effect on Brepocitinib Clearance (CL/F)	Magnitude of Effect & Comments
Body Weight	Increases with body weight	Described by a power model; a key covariate for allometric scaling [1].
Race	~10% lower in Asian populations	Leads to higher exposure independent of body weight; statistically significant but not deemed clinically meaningful [1] [2].
Dosage Form	Not applicable (affects bioavailability)	Tablet vs. suspension; tablet has a lag time in its absorption [3].
Food Intake	Not applicable (affects absorption)	High-fat meal reduces absorption rate and extent [3].

Factor	Effect on Brepocitinib Clearance (CL/F)	Magnitude of Effect & Comments
Dose Level	Not applicable (affects bioavailability)	Non-linear PK at doses ≥ 175 mg; higher relative bioavailability at these doses [3].
Disease State	Variable (e.g., slower absorption in Ulcerative Colitis)	Patients with Ulcerative Colitis (UC) have a 46% slower absorption rate [1].

The relationship between body weight and clearance is typically described by a power function, which is a standard approach in population PK modeling [1]: $CL/F = CL_{pop} \times (WT_i / WT_{norm})^{EXP}$, where:

- **CL/F** is the apparent clearance for an individual.
- **CL_{pop}** is the population estimate for clearance at the normalization weight.
- **WT_i** is the individual's body weight.
- **WT_{norm}** is the normalization weight (often 70 kg for adults).
- **EXP** is the exponent characterizing the influence of weight [4].

Experimental Protocols for Clearance Characterization

Here are detailed methodologies for key experiments used to characterize **brepocitinib**'s pharmacokinetics.

Population Pharmacokinetic (PopPK) Modeling

This approach is used to quantify population-level PK parameters and identify sources of variability, such as body weight.

- **Objective:** To develop a model describing the concentration-time profile of **brepocitinib** and quantify the impact of patient covariates on PK parameters [1].
- **Software:** NONMEM or MonolixSuite [1] [3].
- **Data Analysis:**
 - **Model Structure:** **Brepocitinib** PK is best described by a two-compartment model with first-order absorption and a lag time for the tablet formulation [1].
 - **Covariate Modeling:** Test patient demographics (e.g., body weight, race, sex) and laboratory values as covariates on parameters like CL/F and Vc/F. The effect of body weight on CL/F is

typically modeled using a power function [1] [5].

- **Model Evaluation:** Use diagnostic plots and statistical criteria to evaluate the model's performance.

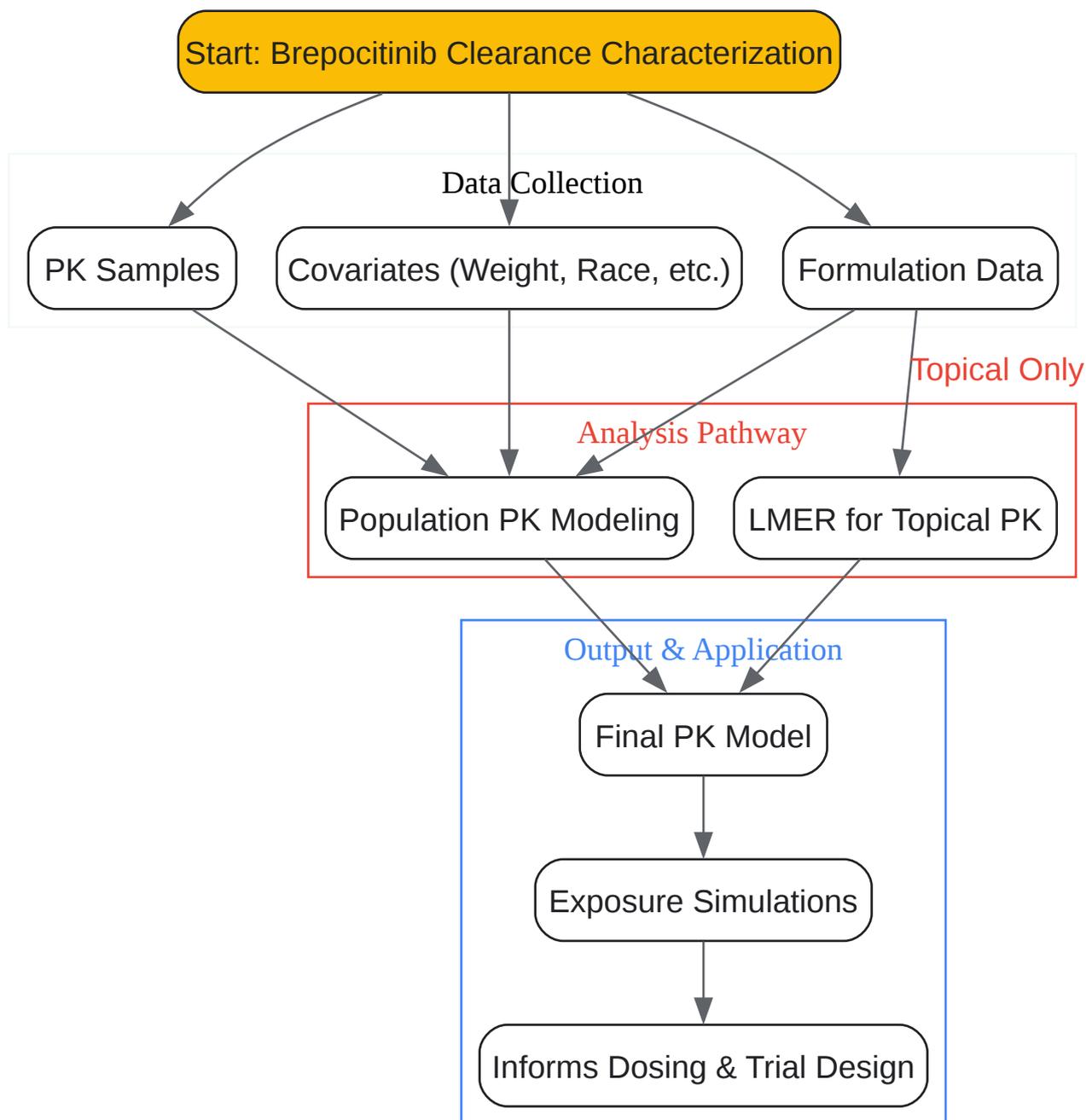
Linear Mixed-Effects Regression (LMER) for Topical Formulations

This method is specific for characterizing the systemic exposure from topical administration, which is crucial for safety assessments.

- **Objective:** To establish a relationship between the amount of topically applied **brepocitinib** and the resultant systemic trough concentration (C_{Trough}) [6] [7].
- **Model Equation:** $C_{\text{Trough}} = \text{Int} + \text{Slope} \times (\text{BWT}_i/70)^{-0.75} \times \text{AMT}_{\text{Drug}}$
 - **Int (Intercept):** Fixed at 0.
 - **Slope:** Relates to bioavailability/clearance.
 - **BWT_i:** Individual's baseline body weight.
 - **AMT_{Drug}:** Amount of active drug applied (mg) [6].
- **Application:** This model can simulate systemic exposure in different populations (e.g., children) and for larger treated body surface areas to inform safe dosing limits [6].

Workflow and Relationship Diagrams

The following diagram illustrates the strategic workflow for characterizing **brepocitinib** clearance and informing clinical development, integrating both oral and topical administration pathways.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Population pharmacokinetic modeling of oral brepocitinib in ... [pmc.ncbi.nlm.nih.gov]
2. Population pharmacokinetic modeling of oral brepocitinib ... [pubmed.ncbi.nlm.nih.gov]
3. Population Pharmacokinetics of Oral Brepocitinib in Healthy ... [pmc.ncbi.nlm.nih.gov]
4. The Influence of Normalization Weight in Population ... [link.springer.com]
5. Covariate modeling in pharmacometrics: General points for ... [pmc.ncbi.nlm.nih.gov]
6. Pharmacokinetic Profile of Brepocitinib with Topical ... [pmc.ncbi.nlm.nih.gov]
7. Pharmacokinetic Profile of Brepocitinib with Topical ... [link.springer.com]

To cite this document: Smolecule. [Brepocitinib clearance variability body weight adjustment]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b539196#brepocitinib-clearance-variability-body-weight-adjustment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com